

2-Methoxy-5-nitrobenzotrifluoride molecular weight and formula

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Compound of Interest

Compound Name: 2-Methoxy-5-nitrobenzotrifluoride

Cat. No.: B1294411

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In-Depth Technical Guide: 2-Methoxy-5-nitrobenzotrifluoride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core physicochemical properties of **2-Methoxy-5-nitrobenzotrifluoride**, a fluorinated building block relevant in various research and development applications. The data is presented for easy reference and integration into experimental and developmental workflows.

Core Physicochemical Data

The fundamental molecular properties of **2-Methoxy-5-nitrobenzotrifluoride** have been compiled and are presented in the table below. This data is essential for stoichiometric calculations, analytical method development, and material characterization.

| Identifier | Value |
|-------------------|--|
| Molecular Formula | C ₈ H ₆ F ₃ NO ₃ [1] [2] [3] |
| Molecular Weight | 221.13 g/mol [1] [3] [4] |
| CAS Number | 654-76-2 [1] [2] |

Chemical Structure and Nomenclature

2-Methoxy-5-nitrobenzotrifluoride is an aromatic organic compound. Its structure consists of a benzene ring substituted with a methoxy group (-OCH₃), a nitro group (-NO₂), and a trifluoromethyl group (-CF₃).

Synonyms:

- 4-Nitro-2-(trifluoromethyl)anisole[1][2][3]
- 5-Nitro-2-methoxybenzotrifluoride[2][3]
- Benzene, 1-methoxy-4-nitro-2-(trifluoromethyl)-[2][3]

Logical Relationship of Chemical Properties

The following diagram illustrates the relationship between the fundamental properties of the molecule, which are essential for its identification and use in experimental settings.

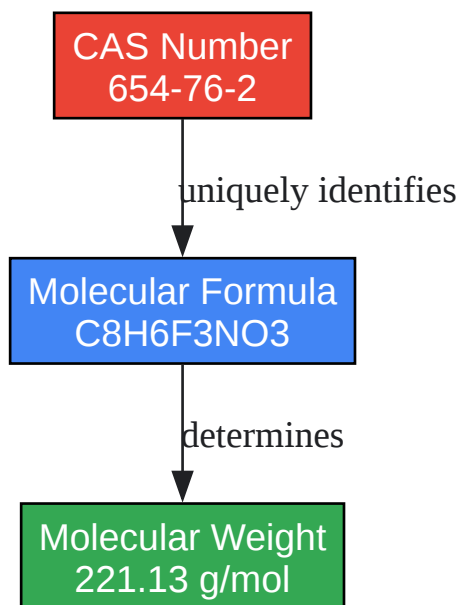


Figure 1: Core Properties of 2-Methoxy-5-nitrobenzotrifluoride

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Caption: Relationship between molecular formula, molecular weight, and CAS number.

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